

Methyl α -Lactoside: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Methyl lactoside

CAS No.: 7216-69-5

Cat. No.: B1580510

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Abstract

This technical guide provides an in-depth exploration of the core physical properties of methyl α -lactoside (methyl 4-O- β -D-galactopyranosyl- α -D-glucopyranoside). Intended for researchers, scientists, and professionals in drug development, this document synthesizes theoretical knowledge with practical, field-proven methodologies for the characterization of this important disaccharide derivative. We will delve into the structural and conformational aspects that dictate its physical behavior, present key quantitative data, and provide detailed, self-validating experimental protocols for the determination of its fundamental properties.

Introduction: The Significance of Methyl α -Lactoside

Methyl α -lactoside, a glycoside derived from lactose, serves as a crucial molecule in glycobiology and medicinal chemistry. Its structure, comprising a galactose unit linked to a glucose unit with a methyl aglycone at the anomeric position of the glucose residue, makes it a valuable tool for studying carbohydrate-protein interactions. Specifically, it is often employed as a ligand mimic for investigating the binding specificities of lectins and other carbohydrate-binding proteins. A thorough understanding of its physical properties is paramount for its effective use in these applications, ensuring reproducibility and accuracy in experimental design.

This guide moves beyond a simple recitation of data points, aiming to provide a causal understanding of why certain experimental choices are made and how the physical properties

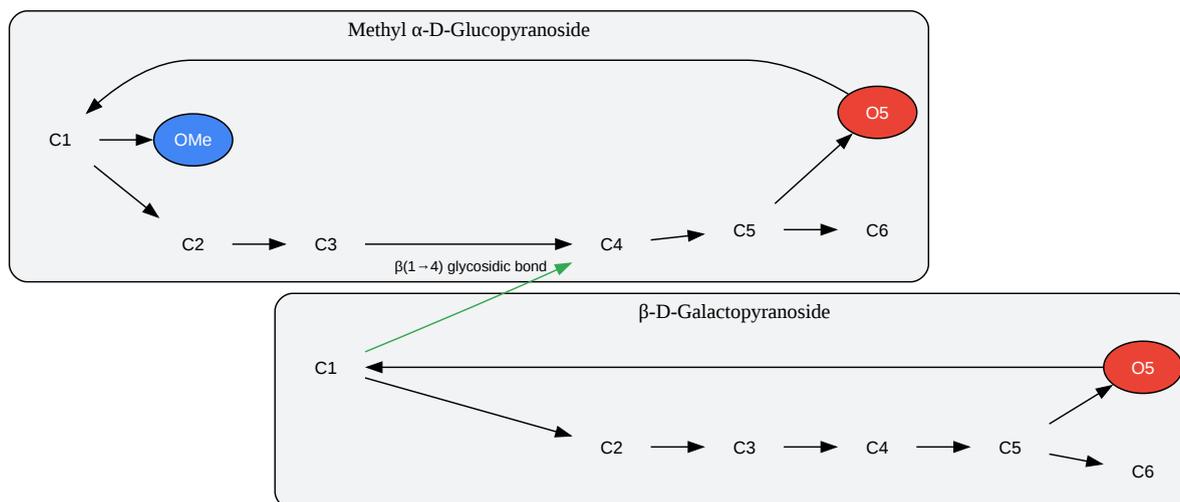
of methyl α -lactoside are intrinsically linked to its molecular structure and conformation.

Molecular Structure and Core Physical Properties

The physical characteristics of methyl α -lactoside are a direct consequence of its three-dimensional structure, including the stereochemistry of its chiral centers and the flexibility of the glycosidic bond.

Molecular Structure

Methyl α -lactoside is composed of a β -D-galactopyranosyl unit linked to the 4-hydroxyl group of a methyl α -D-glucopyranoside. The linkage is therefore a $\beta(1 \rightarrow 4)$ glycosidic bond.



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Caption: Molecular connectivity of methyl α -lactoside.

The conformation of the molecule, particularly the torsion angles phi (ϕ) and psi (ψ) of the glycosidic linkage, dictates the spatial relationship between the two sugar rings and influences its interaction with other molecules. X-ray crystallography studies have shown that in the solid state, the glycosidic torsion angles are approximately $\phi = -93.52^\circ$ and $\psi = -144.83^\circ$ [1]. In solution, the molecule exhibits greater flexibility, and its conformation can be studied using techniques like NMR spectroscopy[2].

Summary of Physical Properties

The following table summarizes the key physical properties of methyl α -lactoside.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₂₄ O ₁₁	[3][4]
Molecular Weight	356.32 g/mol	[3][4]
Appearance	White crystalline solid	[3]
Melting Point	178-180 °C	[3]
Boiling Point (est.)	648.70 °C @ 760.00 mm Hg	[4]
Flash Point (est.)	346.1 °C	[4]
Solubility	Soluble in water and DMSO	[3]
Specific Optical Rotation [α]	Not available in surveyed literature.	
CAS Number	21973-65-9	[3]

Experimental Protocols for Physical Property Determination

The following sections provide detailed, step-by-step methodologies for the determination of the core physical properties of methyl α -lactoside. The rationale behind each step is explained to ensure a thorough understanding of the experimental process.

Synthesis and Purification of Methyl α -Lactoside

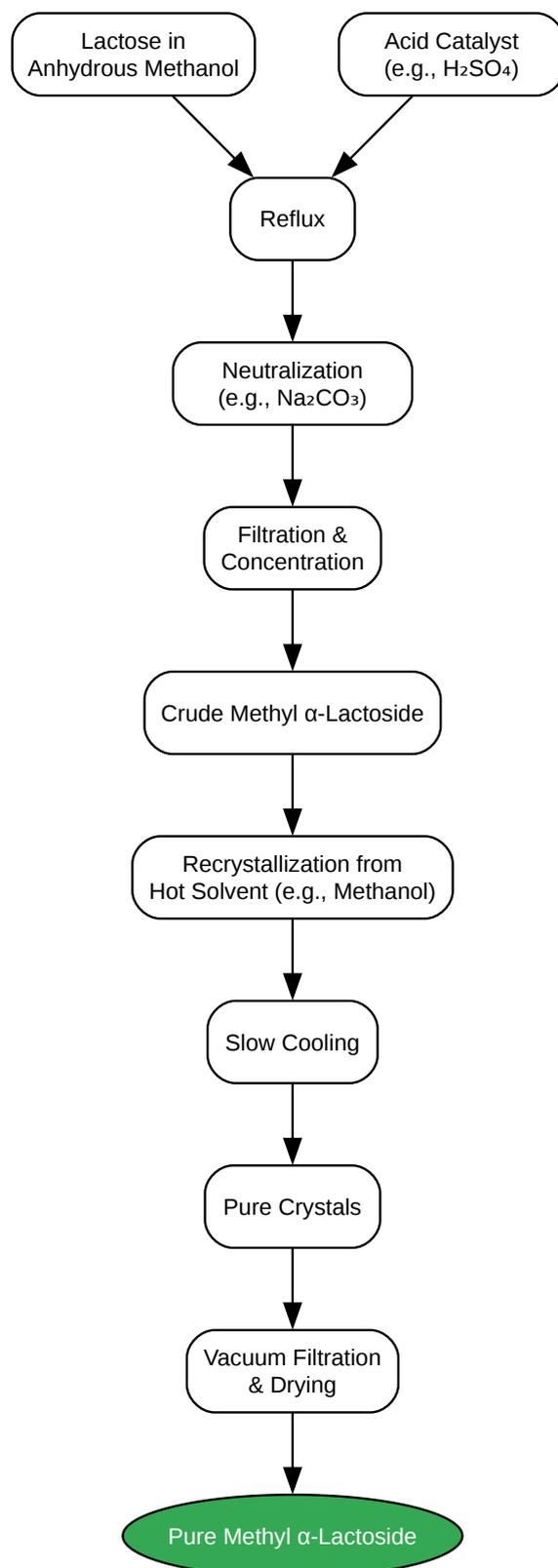
A reliable source of pure methyl α -lactoside is essential for accurate physical property measurements. While commercially available, it can also be synthesized in the laboratory. A common method involves the Fischer glycosylation of lactose.

Protocol: Synthesis of Methyl α -Lactoside

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a drying tube, suspend lactose in anhydrous methanol.
- **Catalysis:** Add a catalytic amount of a strong acid, such as sulfuric acid or hydrochloric acid in methanol. The acid protonates the anomeric hydroxyl group of the lactose, facilitating the nucleophilic attack by methanol.
- **Reaction:** Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Neutralization:** After the reaction is complete, cool the mixture and neutralize the acid with a suitable base, such as sodium carbonate or an ion-exchange resin.
- **Filtration and Concentration:** Filter the mixture to remove any solids and concentrate the filtrate under reduced pressure to obtain a syrup.
- **Purification by Recrystallization:**
 - Dissolve the crude syrup in a minimum amount of hot solvent, such as methanol or an ethanol/water mixture[5][6][7]. The choice of solvent is critical; the compound should be highly soluble at elevated temperatures and poorly soluble at lower temperatures.
 - If the solution is colored, a small amount of activated charcoal can be added to the hot solution to adsorb colored impurities. The solution should then be hot-filtered to remove the charcoal[8].
 - Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to promote crystallization. Slow cooling is crucial for the formation of well-defined, pure crystals.
 - Collect the crystals by vacuum filtration using a Buchner funnel[7].

- Wash the crystals with a small amount of cold recrystallization solvent to remove any remaining impurities.
- Dry the crystals under vacuum to remove any residual solvent.

Rationale: The Fischer glycosylation is an equilibrium-driven reaction. Using a large excess of methanol shifts the equilibrium towards the formation of the methyl glycoside. Anhydrous conditions are crucial to prevent the hydrolysis of the glycosidic bond. Recrystallization is a powerful purification technique for crystalline solids, relying on the differences in solubility between the desired compound and impurities.



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Caption: Workflow for the synthesis and purification of methyl α -lactoside.

Melting Point Determination

The melting point is a fundamental physical property that provides an indication of the purity of a crystalline solid.

Protocol: Capillary Melting Point Determination

- **Sample Preparation:** Ensure the purified methyl α -lactoside is completely dry and finely powdered. A fine powder ensures uniform heat distribution.
- **Capillary Loading:** Tap the open end of a capillary tube into the powdered sample to introduce a small amount of the solid. Invert the tube and gently tap it on a hard surface to pack the sample into the bottom of the tube to a height of 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a melting point apparatus.
- **Rapid Determination (Optional but Recommended):** Heat the sample rapidly to get an approximate melting point range. This saves time in the subsequent accurate determination.
- **Accurate Determination:** Use a fresh sample and heat the block to about 20 °C below the approximate melting point. Then, decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample and the thermometer.
- **Observation and Recording:** Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire solid has turned into a clear liquid (the end of the melting range). A pure compound will have a sharp melting range of 1-2 °C.

Rationale: Impurities disrupt the crystal lattice of a solid, typically causing a depression and broadening of the melting point range. Therefore, a sharp melting range close to the literature value is a good indicator of purity.

Solubility Determination

While qualitative solubility in water and DMSO is known, quantitative determination provides more valuable data for applications such as solution preparation for biological assays.

Protocol: Gravimetric Solubility Determination

- **Solvent Selection:** Choose a range of solvents of varying polarities (e.g., water, methanol, ethanol, acetone, ethyl acetate, DMSO).
- **Equilibrium Saturation:** In a series of vials, add an excess amount of finely powdered methyl α -lactoside to a known volume of each solvent.
- **Agitation and Equilibration:** Seal the vials and agitate them at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached. The presence of undissolved solid at the end of this period is crucial.
- **Phase Separation:** Allow the undissolved solid to settle. Carefully take a known volume of the supernatant, ensuring no solid particles are transferred. Centrifugation can be used to aid in the separation.
- **Solvent Evaporation:** Transfer the supernatant to a pre-weighed container and carefully evaporate the solvent to dryness under reduced pressure or in a fume hood.
- **Mass Determination:** Weigh the container with the dried solute. The difference in weight gives the mass of the dissolved methyl α -lactoside.
- **Calculation:** Calculate the solubility in terms of g/100 mL or other suitable units.

Rationale: This method directly measures the amount of solute that can be dissolved in a given amount of solvent at a specific temperature to form a saturated solution. Maintaining a constant temperature is critical as solubility is temperature-dependent.

Specific Optical Rotation Determination

As a chiral molecule, methyl α -lactoside is optically active and will rotate the plane of polarized light. The specific rotation is a characteristic property.

Protocol: Polarimetric Measurement of Specific Rotation

- **Solution Preparation:** Accurately weigh a sample of pure, dry methyl α -lactoside and dissolve it in a known volume of a specified solvent (e.g., water) in a volumetric flask to obtain a precise concentration (c), typically expressed in g/100 mL.

- **Polarimeter Calibration:** Calibrate the polarimeter using a blank (the pure solvent).
- **Sample Measurement:** Fill the polarimeter cell of a known path length (l), typically in decimeters, with the prepared solution, ensuring there are no air bubbles.
- **Angle of Rotation Measurement:** Measure the observed angle of rotation (α) at a specific temperature (T) and wavelength (λ), commonly the sodium D-line (589.3 nm).
- **Calculation of Specific Rotation:** Calculate the specific rotation $[\alpha]$ using the following formula:

$$[\alpha]_{\lambda T} = \alpha / (l \times c)$$

Rationale: The magnitude and sign (+ for dextrorotatory, - for levorotatory) of the specific rotation are unique physical constants for a chiral compound under defined conditions of temperature, solvent, and wavelength. It is a critical parameter for confirming the identity and enantiomeric purity of the substance.

Spectroscopic Characterization

Spectroscopic techniques provide valuable information about the molecular structure and functional groups present in methyl α -lactoside.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for the structural elucidation of methyl α -lactoside. The chemical shifts, coupling constants, and integration of the signals in the ^1H NMR spectrum provide information about the number and connectivity of the protons. The ^{13}C NMR spectrum reveals the number of unique carbon atoms in the molecule. Advanced NMR techniques, such as COSY and HMQC/HSQC, can be used to assign all the proton and carbon signals unambiguously. NOE (Nuclear Overhauser Effect) experiments can provide information about the through-space proximity of protons, which is invaluable for determining the solution-state conformation of the molecule^{[2][9]}.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of methyl α -lactoside is expected to show a broad absorption band in the region of

3500-3200 cm^{-1} due to the O-H stretching vibrations of the multiple hydroxyl groups. C-H stretching vibrations will appear in the 3000-2800 cm^{-1} region. The C-O stretching vibrations of the alcohols and the glycosidic linkage will result in strong absorptions in the fingerprint region, typically between 1200 and 1000 cm^{-1} .

Conclusion

This technical guide has provided a comprehensive overview of the physical properties of methyl α -lactoside, underpinned by a strong emphasis on the relationship between its molecular structure and its macroscopic characteristics. The detailed experimental protocols are designed to be self-validating and provide researchers with the necessary tools to accurately characterize this important molecule. A thorough understanding and precise measurement of these physical properties are fundamental for the successful application of methyl α -lactoside in the fields of glycobiology, drug discovery, and beyond.

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